

# Application of Trimipramine N-oxide in neuroscience research models.

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## Compound of Interest

Compound Name: *Trimipramine N-oxide*

Cat. No.: *B195989*

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# Application of Trimipramine N-oxide in Neuroscience Research Models

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the current understanding and potential applications of **Trimipramine N-oxide**, an active metabolite of the tricyclic antidepressant (TCA) trimipramine, in neuroscience research. Due to the limited number of studies focusing specifically on **Trimipramine N-oxide**, this document combines available *in vitro* data with proposed experimental protocols adapted from research on its parent compound, trimipramine.

## Introduction

**Trimipramine N-oxide** is an active metabolite of the atypical tricyclic antidepressant trimipramine.<sup>[1]</sup> While the parent compound, trimipramine, has been studied for its antidepressant, anxiolytic, and sedative properties, the specific pharmacological profile and potential therapeutic utility of **Trimipramine N-oxide** are less well-characterized.<sup>[2]</sup> This document aims to provide researchers with the available data on **Trimipramine N-oxide** and to propose experimental designs for its investigation in various neuroscience research models.

## Mechanism of Action and Pharmacological Profile

**Trimipramine N-oxide** has been shown to interact with several key targets in the central nervous system. Its primary known mechanism of action is the inhibition of monoamine transporters.

#### Data Presentation: In Vitro Activity of **Trimipramine N-oxide**

The following table summarizes the inhibitory potency (IC50) of **Trimipramine N-oxide** at various human monoamine and organic cation transporters.

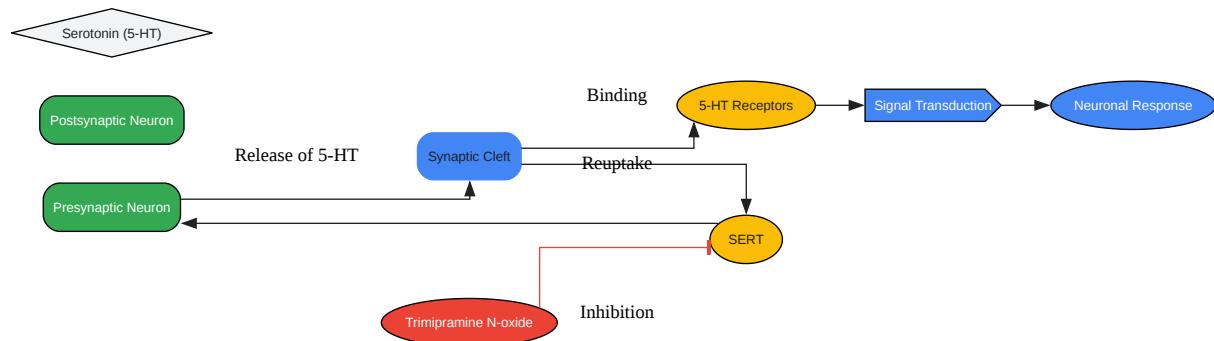
| Target Transporter                   | IC50 (μM) | Reference           |
|--------------------------------------|-----------|---------------------|
| Serotonin Transporter (hSERT)        | 3.59      | <a href="#">[1]</a> |
| Dopamine Transporter (hDAT)          | 9.4       |                     |
| Norepinephrine Transporter (hNET)    | 11.7      |                     |
| Organic Cation Transporter 1 (hOCT1) | 9.35      |                     |
| Organic Cation Transporter 2 (hOCT2) | 27.4      |                     |

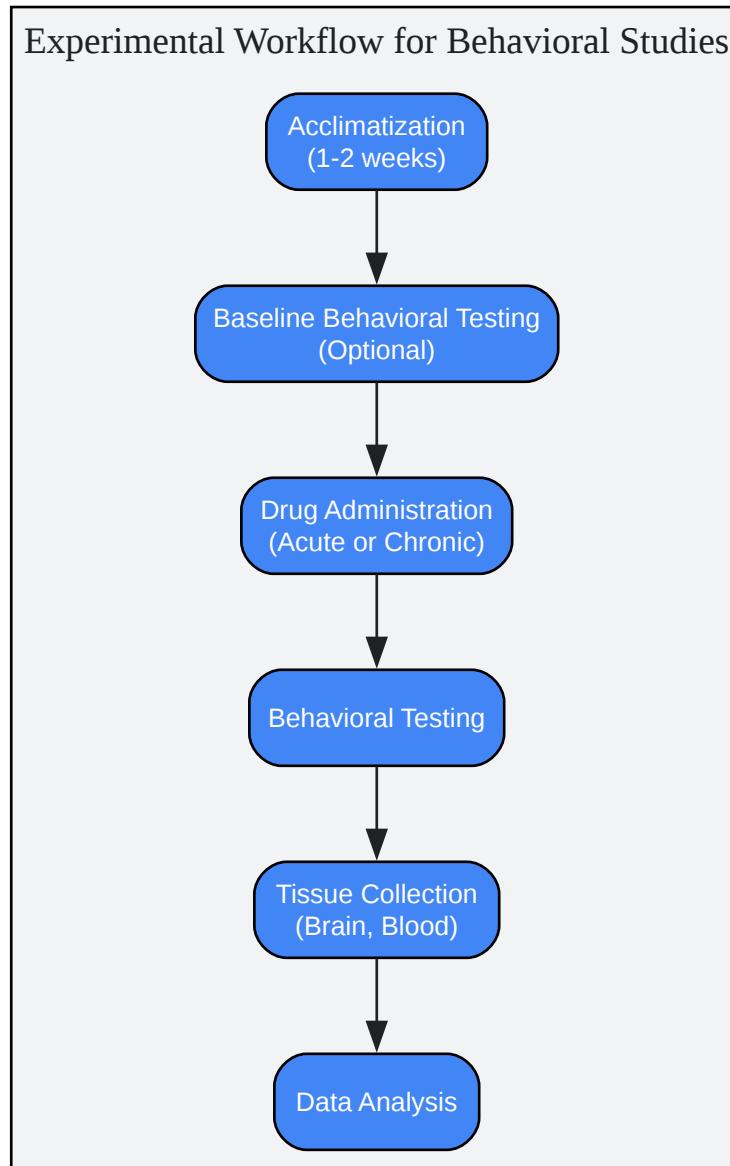
Note: Lower IC50 values indicate greater inhibitory potency.

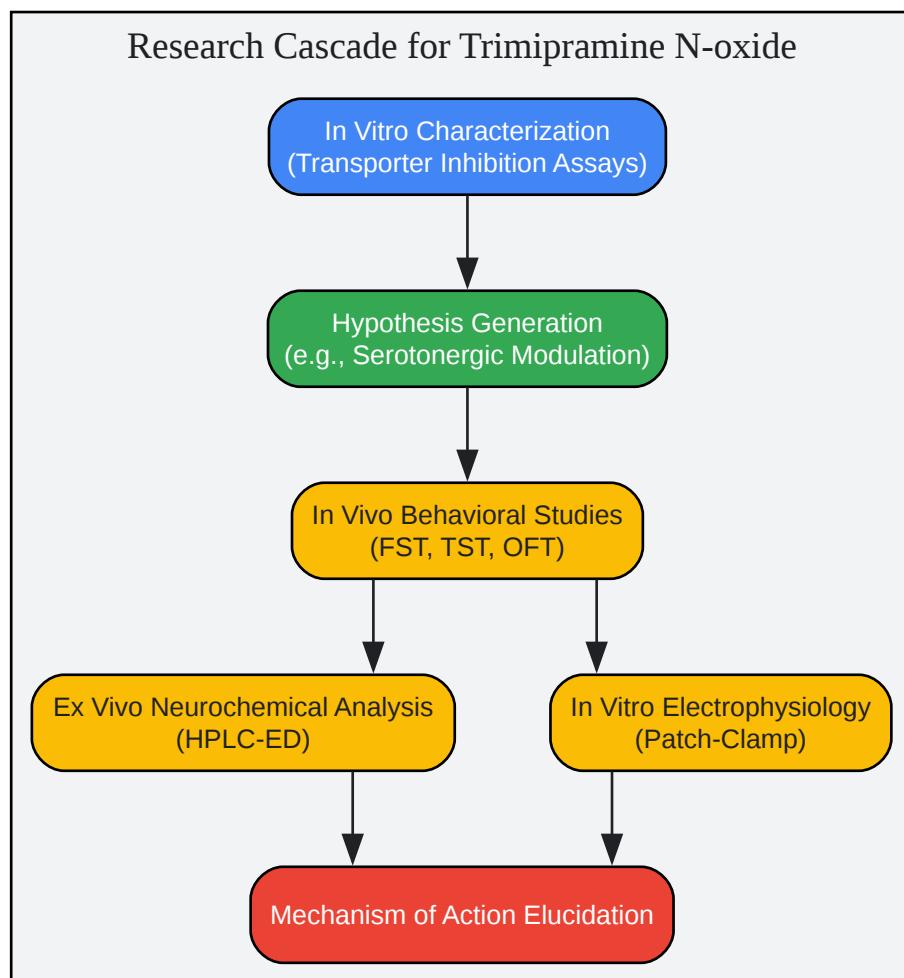
Based on this in vitro data, **Trimipramine N-oxide** demonstrates a preferential inhibition of the serotonin transporter (SERT) over other monoamine transporters. This profile suggests that its in vivo effects may be significantly mediated by the modulation of serotonergic neurotransmission.

## Proposed Signaling Pathway

The following diagram illustrates the proposed primary signaling pathway influenced by **Trimipramine N-oxide**, based on its preferential inhibition of the serotonin transporter.







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## References

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- 2. Clinical originality and new biology of trimipramine - PubMed [pubmed.ncbi.nlm.nih.gov]

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